

# Essential Safety and Operational Guide for Handling (2-Methoxyethyl)benzene

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## Compound of Interest

Compound Name: (2-Methoxyethyl)benzene

Cat. No.: B124563

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This guide provides crucial safety and logistical information for the handling and disposal of **(2-Methoxyethyl)benzene**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

## Chemical Properties and Hazards

**(2-Methoxyethyl)benzene** is a colorless liquid classified as a combustible liquid. It is crucial to be aware of its physical and toxicological properties to handle it safely.

Table 1: Physical and Chemical Properties of **(2-Methoxyethyl)benzene**

Property	Value
CAS Number	3558-60-9
Molecular Formula	C9H12O
Molecular Weight	136.19 g/mol
Appearance	Colorless liquid[1]
Boiling Point	89.1 °C at 975 hPa[1]
Melting Point	-33.32 °C[1]
Flash Point	Between 37.8 and 93.3 °C (100 and 200 °F)[2]

Table 2: Toxicological Data for (2-Methoxyethyl)benzene

Exposure Route	Species	Value
Oral LD50	Rat	4100 mg/kg bw[1][2]
Dermal LD50	Rabbit	3970 mg/kg bw[1]
Inhalation LC50	Rat	115.617 mg/l[1]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent skin contact, eye damage, and inhalation of vapors.

Table 3: Recommended Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.	Must conform to EN 166 (EU) or be NIOSH (US) approved. A face shield may be necessary for splash hazards.[1][2]
Hand Protection	Chemically resistant gloves.	Viton® or Butyl rubber gloves are recommended for prolonged contact due to their high resistance to aromatic hydrocarbons and ethers.[3][4] Nitrile gloves offer poor resistance and should be avoided for anything other than brief, incidental contact.[1][5][6][7] Always inspect gloves before use and wash hands after removal.[1][2]
Skin and Body Protection	Flame-resistant lab coat, fully buttoned.	Wear long pants and closed-toe shoes to ensure no skin is exposed. For significant exposure risk, a chemical-resistant apron or suit may be necessary.[8]
Respiratory Protection	Air-purifying respirator with organic vapor (OV) cartridges.	Work should be conducted in a certified chemical fume hood. If a fume hood is not available or exposure limits may be exceeded, a NIOSH-approved respirator with black color-coded organic vapor cartridges is required.[9][10][11] All respirator users must be trained and fit-tested.

## Operational Plan: Handling and Storage

### Handling:

- Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood.  
[1][3]
- Keep away from heat, sparks, open flames, and other ignition sources.[3]
- Use non-sparking tools and take precautionary measures against static discharge.[1][2]
- Avoid contact with skin and eyes.[1][3]
- Do not eat, drink, or smoke in the handling area.[3]
- Wash hands thoroughly after handling the substance.[3]

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- Keep away from incompatible materials and foodstuff containers.[1][2]

## Emergency Procedures

### First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice. <a href="#">[1]</a> <a href="#">[3]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor. <a href="#">[1]</a>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. <a href="#">[1]</a> <a href="#">[3]</a>

#### Spill Response:

- Evacuate personnel from the area.
- Remove all sources of ignition.[\[1\]](#)[\[2\]](#)
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material.
- Collect the absorbed material into a suitable, sealed container for hazardous waste disposal.[\[3\]](#)
- Do not let the chemical enter drains.[\[1\]](#)[\[2\]](#)

## Disposal Plan

#### Waste Segregation and Collection:

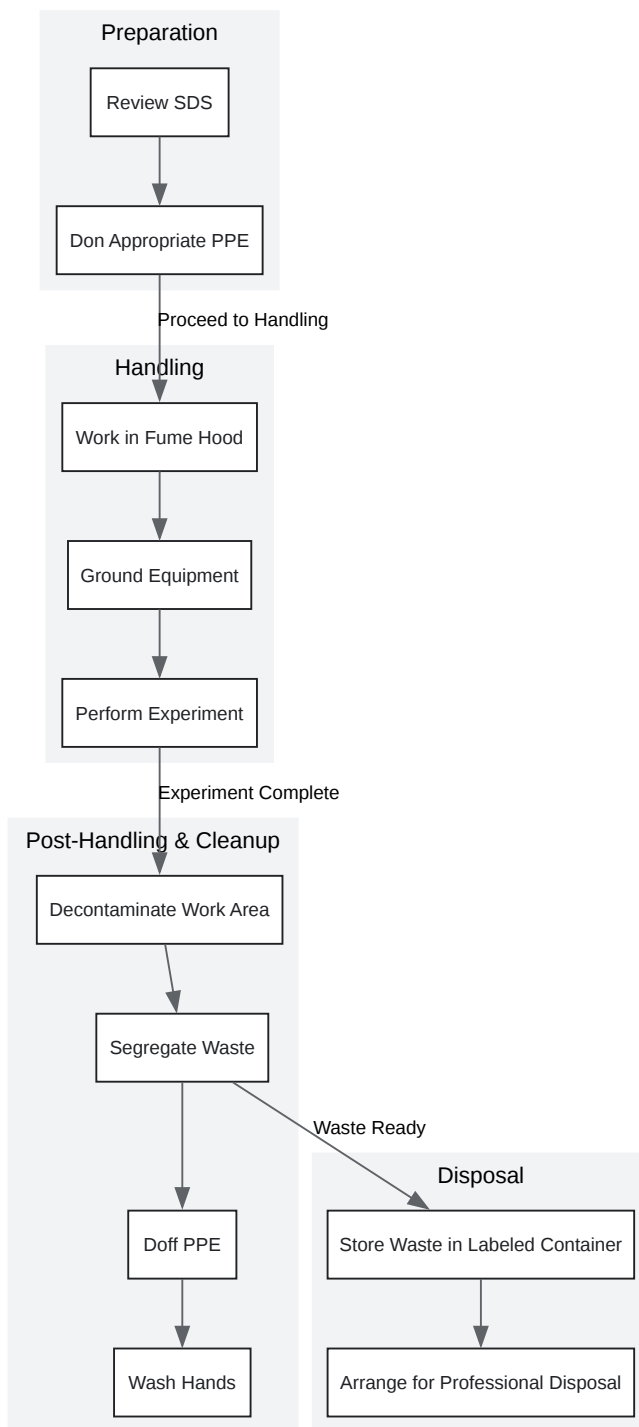
- Dispose of **(2-Methoxyethyl)benzene** as hazardous waste. Do not pour it down the drain.
- Collect waste in a designated, properly labeled, and sealed container.
- Contaminated materials, such as gloves and absorbent pads, must also be collected as hazardous waste in a sealed bag or container.<sup>[8]</sup>

#### Disposal Procedure:

- Follow all local, state, and federal regulations for hazardous waste disposal.
- The recommended disposal method is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.<sup>[1]</sup>
- Arrange for pickup by a licensed hazardous waste disposal contractor.

## Procedural Workflow

## Workflow for Handling (2-Methoxyethyl)benzene



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